

Preparation of ML418 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: ML418

Cat. No.: B15585934

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This document provides a detailed protocol for the preparation of a stock solution of **ML418** in dimethyl sulfoxide (DMSO). **ML418** is a potent and selective inhibitor of the inward rectifier potassium (Kir) channel Kir7.1, with an IC₅₀ of 0.31 μ M.^{[1][2]} It also shows inhibitory activity against Kir6.2.^[1] Due to its role in regulating cellular excitability, **ML418** is a valuable tool for research in neuroscience, cardiovascular physiology, and other related fields. Adherence to this protocol will ensure the accurate and consistent preparation of **ML418** for experimental use.

Compound Information and Properties

A clear understanding of the physicochemical properties of **ML418** is crucial for accurate stock solution preparation.

Property	Value	Source
Molecular Weight (MW)	377.87 g/mol	[1] [3]
Formula	C ₁₉ H ₂₄ ClN ₃ O ₃	[1]
CAS Number	1928763-08-9	[1] [4]
Appearance	White to off-white solid	[1]
Purity	≥98% (HPLC)	[4]
Solubility in DMSO	Up to 20 mM (7.56 mg/mL)	

Note: Some sources suggest that warming or sonication may be necessary to achieve complete dissolution in DMSO.[\[1\]](#)[\[4\]](#) It is also noted that hygroscopic DMSO can significantly impact solubility, therefore, using a fresh, unopened bottle of DMSO is recommended.[\[1\]](#)

Experimental Protocol: Preparation of a 10 mM ML418 Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **ML418** in DMSO. This concentration is a common starting point for serial dilutions in various cellular and biochemical assays.

Materials:

- **ML418** powder
- Anhydrous, molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes and sterile pipette tips

- Personal Protective Equipment (PPE): safety glasses, lab coat, and gloves

Procedure:

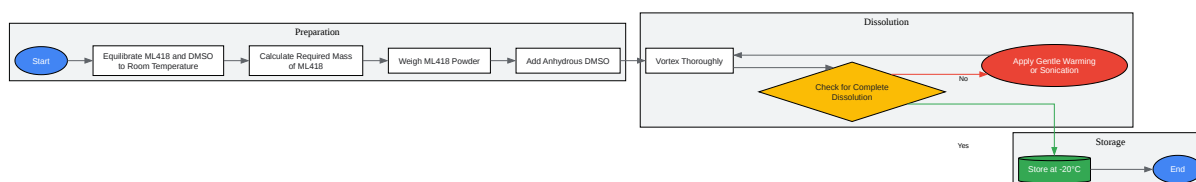
- Equilibrate Reagents: Allow the **ML418** powder and DMSO to reach room temperature before use. This is particularly important for DMSO, which can solidify at cool temperatures.
- Calculate Required Mass: To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - For 1 mL of a 10 mM solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 377.87 \text{ g/mol} / 1000 = 3.78 \text{ mg}$
- Weighing **ML418**: Carefully weigh out 3.78 mg of **ML418** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the tube containing the **ML418** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for at least 1-2 minutes to facilitate dissolution.
 - Troubleshooting: If the compound does not fully dissolve, gentle warming in a 37°C water bath or brief sonication can be applied. Visually inspect the solution to ensure there are no visible particles.
- Storage: Store the 10 mM **ML418** stock solution at -20°C for long-term storage.^{[1][4]} Some sources suggest that solutions in DMSO may be stored at -20°C for up to 3 months.^[4] For frequent use, small aliquots can be prepared to minimize freeze-thaw cycles.

Calculations for Different Stock Concentrations:

Desired Stock Concentration (mM)	Mass of ML418 for 1 mL of DMSO (mg)
1	0.38
5	1.89
10	3.78
20	7.56

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **ML418** stock solution.



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Caption: Workflow for preparing **ML418** stock solution in DMSO.

Safety Precautions

- Always handle **ML418** and DMSO in a well-ventilated area, preferably a chemical fume hood.

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **ML418** and DMSO for detailed safety and handling information.
- This product is for research use only and is not for human or veterinary use.[2]

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References

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